

Standard Operating Procedure: Proper Disposal of Ibutamoren Mesylate

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Compound of Interest

Compound Name: Ibutamoren Mesylate

Cat. No.: B1674248

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Ibutamoren Mesylate** (MK-677) and associated contaminated materials in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance.

Introduction and Scope

Ibutamoren Mesylate is a potent, non-peptide growth hormone secretagogue used in research settings.[1] According to its Safety Data Sheet (SDS), it is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] Improper disposal can pose risks to human health and the environment.[3] This procedure applies to all forms of **Ibutamoren Mesylate** waste, including the pure compound, contaminated solutions, and used labware.

Hazard Identification and Safety Precautions

Before handling **Ibutamoren Mesylate** for disposal, it is essential to be aware of its chemical and toxicological properties. This information dictates the necessary safety protocols.

Table 1: Chemical Identification and Hazard Summary for **Ibutamoren Mesylate**

Property	Value	Reference
Synonyms	MK-677; MK-0677	[2]
CAS Number	159752-10-0	[2]
Molecular Formula	C ₂₈ H ₄₀ N ₄ O ₈ S ₂	[2]
Molecular Weight	624.77 g/mol	[2]

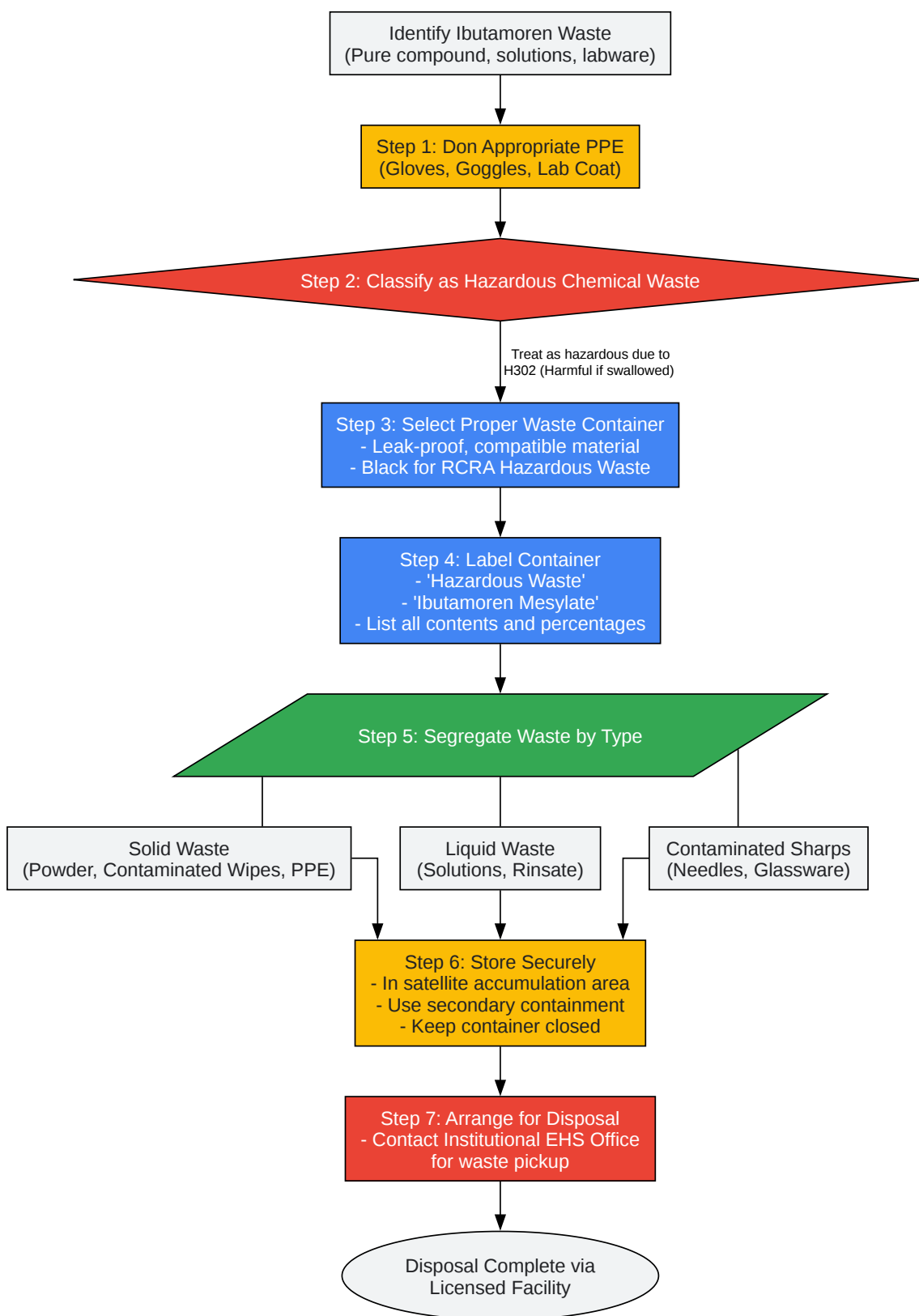
| GHS Hazard Statements | H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation |[2] |

Personal Protective Equipment (PPE): Researchers must wear the following PPE at all times when handling **Ibutamoren Mesylate** waste:

- Eye Protection: Safety goggles with side-shields.[2]
- Hand Protection: Chemically resistant protective gloves (e.g., nitrile).[2]
- Body Protection: A lab coat or other impervious clothing.[2]
- Respiratory Protection: If handling powders outside of a fume hood or if dust generation is likely, a suitable respirator is required.[2][4]

Waste Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ibutamoren Mesylate** waste.



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Caption: Workflow for the safe disposal of **Ibutamoren Mesylate** waste.

Step-by-Step Disposal Protocol

This section provides detailed procedural guidance for handling different forms of **Ibutamoren Mesylate** waste.

4.1 Waste Segregation and Containment

- **Classification:** Due to its acute oral toxicity (H302), **Ibutamoren Mesylate** waste should be managed as hazardous chemical waste.[2] Do not dispose of it via standard trash or sewer systems.[5][6] Flushing pharmaceuticals down the drain is prohibited for hazardous waste and can contaminate waterways.[3][5]
- **Container Selection:** Collect all waste in sturdy, leak-proof containers that are chemically compatible with the waste.[6][7] For hazardous pharmaceutical waste regulated under the Resource Conservation and Recovery Act (RCRA), black waste containers are often required.
- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Ibutamoren Mesylate**," and the concentration or percentage of the chemical.[7]
- **Storage:** Keep waste containers securely closed except when adding waste.[7] Store them in a designated satellite accumulation area within the lab, using secondary containment to prevent spills.[7]

4.2 Disposal of Unused/Expired **Ibutamoren Mesylate** (Solid Powder)

- Carefully place the original container with the unused compound into the designated hazardous solid waste container.
- If transferring the powder, perform this action inside a chemical fume hood to avoid inhaling dust.[4]
- Any materials used for transfer (e.g., weigh boats, spatulas) and cleaning (e.g., contaminated wipes) must also be disposed of in the solid hazardous waste container.[8]

4.3 Disposal of Contaminated Solutions (Liquid Waste)

- Pour liquid waste containing **Ibutamoren Mesylate** into a designated hazardous liquid waste container.
- DO NOT dispose of this waste down the sink.[6] The EPA's Subpart P rule explicitly forbids the sewerage of hazardous waste pharmaceuticals by healthcare facilities.[5]
- If a spill occurs, absorb the liquid with a non-reactive absorbent material (e.g., diatomite, universal binders).[2] Decontaminate the surface with alcohol, and dispose of all cleanup materials as solid hazardous waste.[2]

4.4 Disposal of Contaminated Labware and PPE

- Solid Waste: Items such as gloves, wipes, and plastic labware contaminated with **Ibutamoren Mesylate** should be placed in the solid hazardous waste container.[8]
- Empty Containers: A chemical container is not considered "empty" until it has been properly rinsed. The first rinse of a container that held a hazardous chemical must be collected and disposed of as hazardous liquid waste.[7] Subsequent rinses may be disposed of normally, but consult your institution's EHS office. After rinsing, deface or remove the original label before disposing of the container in the appropriate recycling or trash bin.[7]
- Sharps: Contaminated needles, syringes, or broken glass should be placed in a designated sharps container for hazardous materials.

Final Disposal Procedures

The ultimate disposal of hazardous waste must be handled by professionals.

- Contact EHS: Once your waste container is full or you are finished with the project, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.[9]
- Professional Disposal: EHS will arrange for the collected waste to be transported to a licensed treatment, storage, and disposal facility.[6] The most common and required method for treating hazardous pharmaceutical waste is incineration.[5] Never abandon chemicals in the laboratory.[6]

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